

physical and chemical properties of 2,6-Difluorobenzamide-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Difluorobenzamide-d3

Cat. No.: B13848875

[Get Quote](#)

An In-depth Technical Guide to 2,6-Difluorobenzamide-d3

This technical guide provides a comprehensive overview of the physical and chemical properties, experimental protocols, and biological relevance of **2,6-Difluorobenzamide-d3**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Introduction

2,6-Difluorobenzamide-d3 is the deuterated form of 2,6-Difluorobenzamide. Stable isotope-labeled compounds such as this are crucial tools in quantitative analysis and metabolic studies. The deuterium labels provide a distinct mass spectrometric signature, allowing for its use as an internal standard in bioanalytical assays. The non-deuterated form, 2,6-Difluorobenzamide, is recognized as a significant metabolite of several pesticides, including diflubenzuron, and is a key structural motif in the development of FtsZ inhibitors, which are a promising class of antibacterial agents.[1][2][3] The presence of two fluorine atoms on the benzene ring enhances its lipophilicity and influences its biological activity.[4]

Physical and Chemical Properties

The physical and chemical properties of **2,6-Difluorobenzamide-d3** are summarized below. Data for the non-deuterated analogue is provided for comparison where specific data for the

deuterated compound is not available.

Physical Properties

Property	Value	Source
Appearance	White to off-white powder/solid	[5][6]
Melting Point	145-148 °C (for non-deuterated)	[6][7][8][9]
Boiling Point	284 °C (for non-deuterated)	[5]
Solubility	Soluble in ethanol.[8] Low solubility in water.[4]	[4][8]

Chemical Properties

Property	Value	Source
Molecular Formula	C ₇ D ₃ H ₂ F ₂ NO	[10]
Molecular Weight	160.136 g/mol	[10]
Accurate Mass	160.053	[10]
CAS Number	Not available (Alternate for non-deuterated: 18063-03-1)	[11]
InChI	InChI=1S/C7H5F2NO/c8-4-2-1-3-5(9)6(4)7(10)11/h1-3H,(H2,10,11)/i1D,2D,3D	[10]
InChIKey	AVRQBXVUUXHRMY-UHFFFAOYSA-N	[4][8][9][12][13][14][15]
Canonical SMILES	[2H]c1c([2H])c(F)c(C(=O)N)c(F)c1[2H]	[10]
IUPAC Name	3,4,5-trideuterio-2,6-difluorobenzamide	[10]

Experimental Protocols

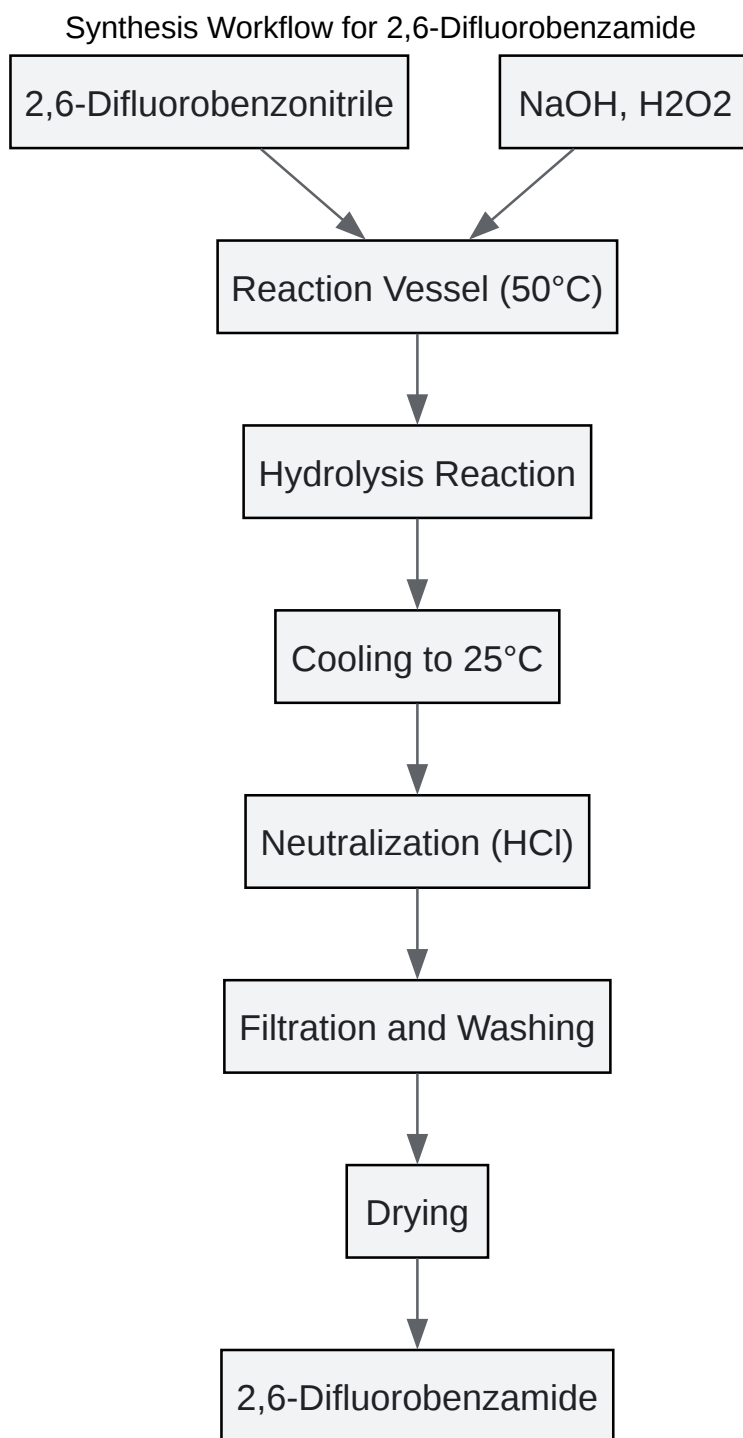
Synthesis of 2,6-Difluorobenzamide

A common method for the synthesis of 2,6-Difluorobenzamide involves the hydrolysis of 2,6-difluorobenzonitrile.^{[14][16]} For the synthesis of the d3 analogue, a deuterated starting material would be required.

Reaction: Hydrolysis of 2,6-difluorobenzonitrile using hydrogen peroxide and a base catalyst.^[17]

Procedure:

- 2,6-difluorobenzonitrile is placed in a reaction vessel equipped with a stirrer, thermometer, and reflux condenser.
- A solution of sodium hydroxide is added.
- The mixture is heated to approximately 50°C.
- 30 wt% hydrogen peroxide is added dropwise over a period of 3 hours while maintaining the temperature.
- The reaction is allowed to proceed for an additional 2 hours.
- After completion, the mixture is cooled to 25°C.
- The pH is neutralized to ~7.0 using 10 wt% hydrochloric acid.
- The mixture is stirred for 1.5 hours.
- The resulting solid product is collected by suction filtration, washed with water, and dried.^[16]



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for 2,6-Difluorobenzamide.

Analytical Methods

High-Performance Liquid Chromatography (HPLC): 2,6-Difluorobenzamide, as a metabolite of diflubenzuron, can be quantified using an HPLC method with diode-array detection.[\[1\]](#)

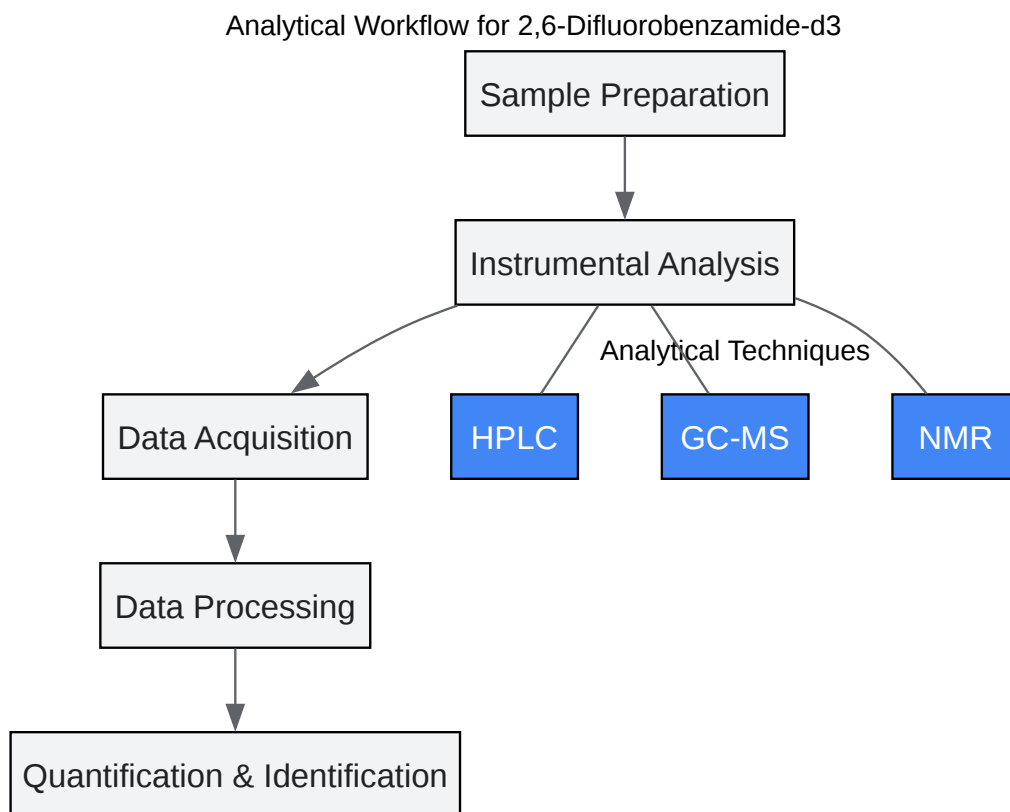
- Mobile Phase: A gradient of acetonitrile and water.
- Stationary Phase: C18 reverse-phase column.
- Detection: UV detection at an appropriate wavelength.

Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a suitable technique for the identification and quantification of 2,6-Difluorobenzamide. The NIST Mass Spectrometry Data Center provides reference mass spectra for the non-deuterated compound.[\[12\]](#)

- Ionization: Electron Ionization (EI).
- Key m/z peaks: 157 (M⁺), 141, 113.[\[12\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR are used for structural confirmation. The chemical shifts will be influenced by the solvent used.[\[18\]](#)

- ¹H NMR: The proton signals of the aromatic ring will be observed.
- ¹³C NMR: The carbon signals of the benzene ring and the carbonyl group will be present.



[Click to download full resolution via product page](#)

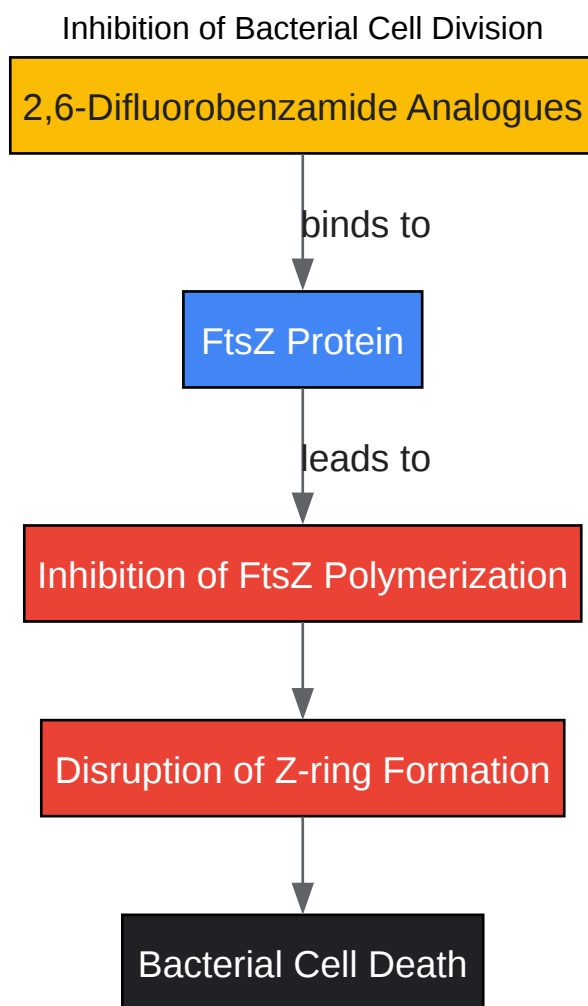
Caption: General analytical workflow.

Applications and Biological Relevance

Metabolic Studies: 2,6-Difluorobenzamide is a major metabolite of the insecticide diflubenzuron.[1][3] The deuterated form, **2,6-Difluorobenzamide-d3**, is an ideal internal standard for pharmacokinetic and metabolic studies of diflubenzuron and related compounds.

FtsZ Inhibition: The 2,6-difluorobenzamide motif is a critical component of a class of antibacterial compounds that target the FtsZ protein.[2] FtsZ is a prokaryotic homolog of tubulin and is essential for bacterial cell division. Inhibition of FtsZ leads to filamentation and ultimately

cell death. The fluorine atoms are thought to play a role in maintaining a conformation of the molecule that is favorable for binding to the allosteric site of FtsZ.[2]



[Click to download full resolution via product page](#)

Caption: FtsZ inhibition by 2,6-difluorobenzamide analogues.

Safety and Handling

Hazard Statements:

- Causes skin irritation (H315).[19]

- Causes serious eye irritation (H319).[19]
- Harmful if inhaled (H332).[19]
- May cause respiratory irritation (H335).[19]

Precautionary Statements:

- Avoid breathing dust.[19]
- Wear protective gloves, eye protection, and face protection.
- Use in a well-ventilated area.[19]
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[19]
- IF ON SKIN: Wash with plenty of water.

Storage: Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong bases and strong oxidizing agents.[5] Keep the container tightly closed.[5] It is stable under recommended storage conditions.[5][19]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,6-二氟苯甲酰胺 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. Importance of the 2,6-Difluorobenzamide Motif for FtsZ Allosteric Inhibition: Insights from Conformational Analysis, Molecular Docking and Structural Modifications - PMC [pmc.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. CAS 18063-03-1: 2,6-Difluorobenzamide | CymitQuimica [cymitquimica.com]

- 5. 2,6-Difluorobenzamide(18063-03-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 6. Shiva Pharmachem Ltd. [shivapharmachem.com]
- 7. 2,6-Difluorobenzamide | CAS#:18063-03-1 | Chemsrce [chemsrc.com]
- 8. 2,6-Difluorobenzamide 97 18063-03-1 [sigmaaldrich.com]
- 9. CAS Common Chemistry [commonchemistry.cas.org]
- 10. 2,6-Difluorobenzamide-d3 | LGC Standards [lgcstandards.com]
- 11. 2,6-Difluorobenzamide-d3 | LGC Standards [lgcstandards.com]
- 12. 2,6-Difluorobenzamide | C7H5F2NO | CID 87439 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. 2,6-Difluorobenzamide(18063-03-1) 1H NMR spectrum [chemicalbook.com]
- 14. 2,6-Difluorobenzamide | 18063-03-1 [amp.chemicalbook.com]
- 15. 2,6-Difluorobenzamide [webbook.nist.gov]
- 16. 2,6-Difluorobenzamide synthesis - chemicalbook [chemicalbook.com]
- 17. CN101462980B - Industrial production method of 2,6-difluorobenzamide - Google Patents [patents.google.com]
- 18. chem.washington.edu [chem.washington.edu]
- 19. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [physical and chemical properties of 2,6-Difluorobenzamide-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13848875#physical-and-chemical-properties-of-2-6-difluorobenzamide-d3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com